

Navigating the Landscape of Dimethyl-Pyrazole-Carboxylates: A Technical Guide for Researchers

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Compound of Interest

Compound Name: ethyl 1,4-dimethyl-1H-pyrazole-3-carboxylate

Cat. No.: B1337411

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Absence of a confirmed CAS number for **ethyl 1,4-dimethyl-1H-pyrazole-3-carboxylate** suggests it is a less common isomer. This guide focuses on its structurally significant and commercially available isomers, providing a comprehensive resource for their application in research and development.

This technical whitepaper serves as an in-depth guide for researchers, scientists, and professionals in drug development on the synthesis, properties, and potential applications of ethyl dimethyl-1H-pyrazole-carboxylate isomers. While the specific isomer, **ethyl 1,4-dimethyl-1H-pyrazole-3-carboxylate**, lacks a readily identifiable CAS number in major chemical databases, this document will focus on the well-characterized and commercially available isomers: ethyl 1,5-dimethyl-1H-pyrazole-3-carboxylate, ethyl 1,3-dimethyl-1H-pyrazole-5-carboxylate, and ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate. Understanding the characteristics of these related compounds provides a crucial framework for predicting the behavior and potential of the broader class of dimethyl-pyrazole-carboxylates.

Physicochemical and Spectroscopic Data of Key Isomers

The following table summarizes the key quantitative data for the commercially available isomers, facilitating a comparative analysis of their properties.

Property	Ethyl 1,5-dimethyl-1H-pyrazole-3-carboxylate	Ethyl 1,3-dimethyl-1H-pyrazole-5-carboxylate	Ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate
CAS Number	5744-51-4	5744-40-1[1]	35691-93-1
Molecular Formula	C ₈ H ₁₂ N ₂ O ₂	C ₈ H ₁₂ N ₂ O ₂ [1]	C ₈ H ₁₂ N ₂ O ₂ [2]
Molecular Weight	168.19 g/mol	168.19 g/mol [1]	168.19 g/mol [2]
Physical Form	Solid	-	-
Melting Point	42-46 °C	-	-
SMILES	CCOC(=O)c1cc(C)n(C)n1	CCOC(=O)C1=CC(=N)N1C)C[1]	CCOC(=O)C1=C(NN=C1C)C[2]
InChI Key	OJPXVXXMBWKEAT-UHFFFAOYSA-N	-	BCKARVLFIJPHQU-UHFFFAOYSA-N[2]

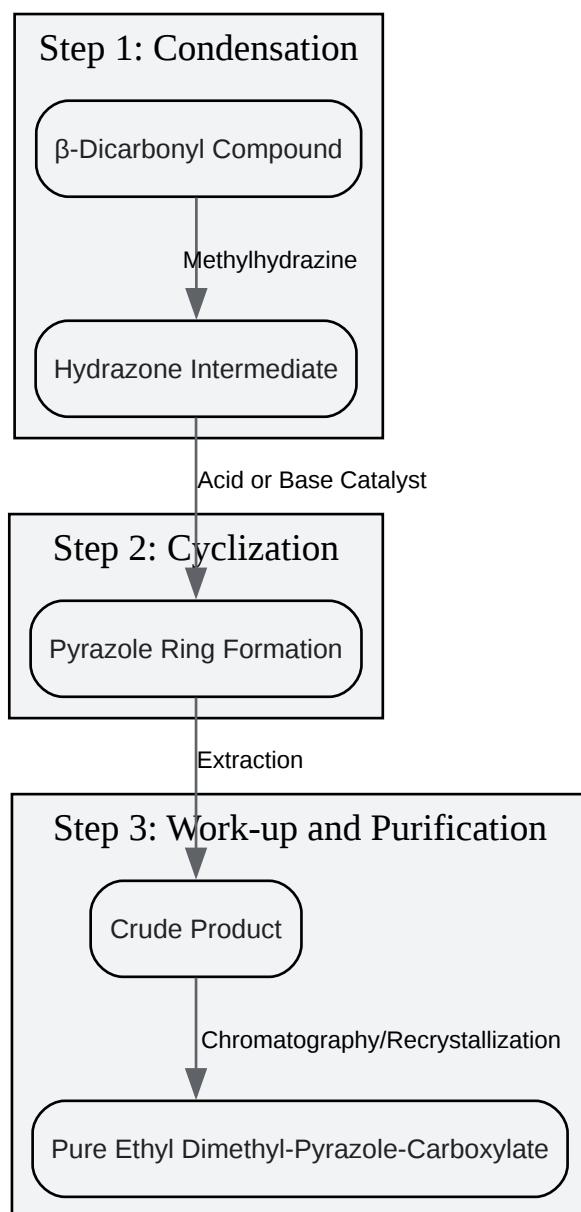
Experimental Protocols: Synthesis of Pyrazole Carboxylates

The synthesis of pyrazole carboxylates is a well-established area of heterocyclic chemistry. The Knorr pyrazole synthesis and its variations are fundamental methods employed.

General Synthesis of Substituted Pyrazole Carboxylates

A common and versatile method for synthesizing substituted ethyl pyrazole carboxylates involves the condensation of a β -dicarbonyl compound with a hydrazine derivative. For N-methylated pyrazoles, methylhydrazine is a key reagent.

A generalized experimental workflow is as follows:



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References

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- 2. ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate | C8H12N2O2 | CID 215436 - PubChem [pubchem.ncbi.nlm.nih.gov]
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